

A Comprehensive Technical Overview of 3-Phenylpropiolonitrile

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Compound of Interest

Compound Name: 3-Phenylpropiolonitrile

Cat. No.: B1195722

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This document provides a detailed guide to **3-Phenylpropiolonitrile**, a chemical compound of interest to researchers, scientists, and professionals in the field of drug development. It outlines the compound's nomenclature and key identifiers.

Chemical Identity

IUPAC Name: 3-phenylprop-2-ynenitrile^[1]^[2]

Synonyms: A variety of synonyms are used to refer to this compound in literature and commercial listings. Understanding these is crucial for comprehensive database searches and procurement.

Synonym	Source
3-Phenyl-2-propynenitrile	[1] [2] [3] [4] [5] [6]
Phenylpropionitrile	[1] [3] [6]
Cyanophenylacetylene	[1] [3] [6]
Phenylpropynenitrile	[1] [3] [6]
1-Cyano-2-phenylacetylene	[1] [3] [6]
NSC 71547	[1] [3] [6]
1-Phenyl-2-cyanoacetylene	[3] [6]
2-Propynenitrile, 3-phenyl-	[1] [6]
Phenylpropiolique nitrile	[1]
Propionitrile, phenyl-	[1] [6]

Logical Relationship of Nomenclature

The relationship between the IUPAC name and its common synonyms can be visualized to clarify their connections. The IUPAC name provides the formal, systematic designation, while synonyms offer more common or historical terms.

3-phenylprop-2-ynenitrile

is also known as

Synonyms

Common Synonyms

Phenylpropynenitrile

Cyanophenylacetylene

Phenylpropiolonitrile

3-Phenyl-2-propynenitrile

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References

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- 3. CAS 935-02-4: 3-Phenyl-2-propynenitrile | CymitQuimica [cymitquimica.com]
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